

Application Notes and Protocols: Bis(2-hydroxyethyl) adipate as a Versatile Plasticizer

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Compound of Interest

Compound Name: *Bis(2-hydroxyethyl) adipate*

CAS No.: 1700-12-5

Cat. No.: B154974

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Introduction: A Modern Approach to Polymer Modification

In the realm of polymer science and formulation development, the pursuit of materials with tailored physical properties is perpetual. Plasticizers are a critical class of additives that impart flexibility, durability, and processability to otherwise rigid polymers. Among these, **Bis(2-hydroxyethyl) adipate** (CAS No. 1700-12-5) emerges as a noteworthy candidate, offering a unique balance of polarity, efficiency, and potential biocompatibility.^[1] This technical guide provides an in-depth exploration of the application of **Bis(2-hydroxyethyl) adipate** as a plasticizer, complete with detailed protocols for its synthesis, incorporation into polymer matrices, and evaluation of its performance. We will delve into its mechanism of action and explore its utility in both industrial plastics and advanced pharmaceutical formulations, equipping researchers, scientists, and drug development professionals with the foundational knowledge to leverage this versatile excipient.

Physicochemical Properties of Bis(2-hydroxyethyl) adipate

A thorough understanding of the physicochemical properties of **Bis(2-hydroxyethyl) adipate** is paramount for its effective application.

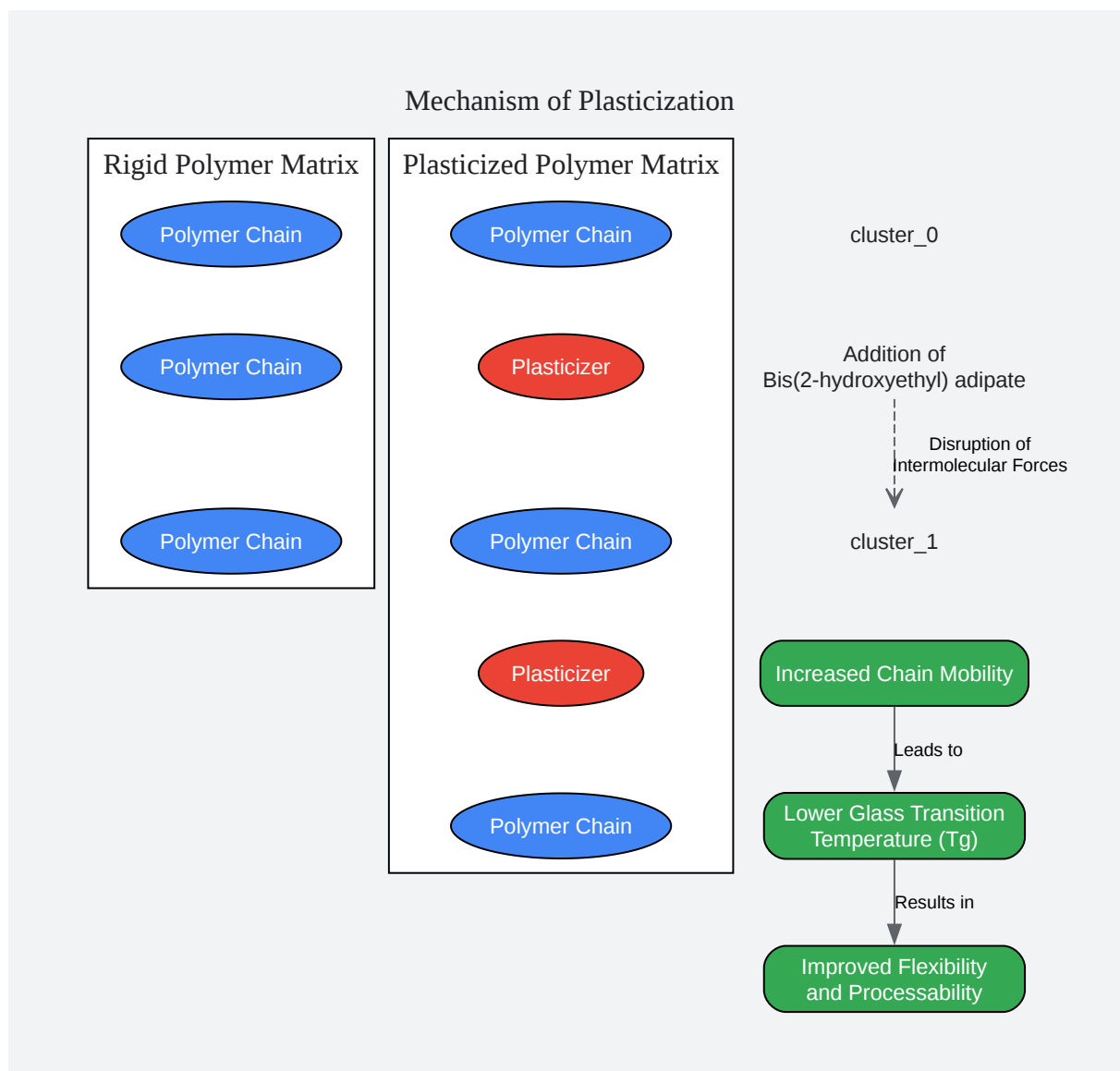
Property	Value	Source
CAS Number	1700-12-5	
Molecular Formula	C10H18O6	
Molecular Weight	234.25 g/mol	
Appearance	Colorless liquid	
Boiling Point	382.5°C at 760 mmHg	
Density	1.197 g/cm ³	

Mechanism of Action: The Science of Flexibility

Plasticizers function by inserting themselves between polymer chains, thereby disrupting the intermolecular forces that hold the chains together in a rigid structure.^[2] This process increases the free volume within the polymer matrix, allowing for greater chain mobility.^[2] The result is a decrease in the material's glass transition temperature (T_g), the temperature at which the polymer transitions from a rigid, glassy state to a more flexible, rubbery state.^[1]

Bis(2-hydroxyethyl) adipate, with its linear aliphatic backbone and terminal hydroxyl groups, exhibits a plasticizing mechanism rooted in these fundamental principles. The ester linkages and the hydrocarbon chain contribute to its compatibility with a range of polymers, while the polar hydroxyl groups can engage in hydrogen bonding, further influencing its interaction with the polymer matrix.

Diagram: Mechanism of Plasticization



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Caption: The plasticization process involves the intercalation of **Bis(2-hydroxyethyl) adipate** molecules between polymer chains, leading to enhanced flexibility.

Laboratory-Scale Synthesis of Bis(2-hydroxyethyl) adipate: A Protocol

The synthesis of **Bis(2-hydroxyethyl) adipate** is achieved through the esterification of adipic acid with ethylene glycol. This protocol is based on established methods for the synthesis of dialkyl adipates.^{[3][4]}

Materials and Equipment:

- Adipic acid
- Ethylene glycol
- p-Toluenesulfonic acid (catalyst)
- Toluene (for azeotropic removal of water)
- 5% Sodium bicarbonate solution
- Anhydrous sodium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus, condenser, and magnetic stirrer, combine adipic acid and a molar excess of ethylene glycol (e.g., 1:4 molar ratio of acid to alcohol).

- **Catalyst and Solvent Addition:** Add a catalytic amount of p-toluenesulfonic acid (approximately 1-2% by weight of adipic acid) and toluene to the flask.
- **Esterification:** Heat the mixture to reflux with vigorous stirring. Water produced during the reaction will be collected in the Dean-Stark trap as an azeotrope with toluene.
- **Reaction Monitoring:** Monitor the progress of the reaction by observing the amount of water collected. The reaction is considered complete when the theoretical amount of water has been collected.
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel and wash with a 5% sodium bicarbonate solution to neutralize the acidic catalyst.
 - Wash with deionized water to remove any remaining salts.
 - Dry the organic layer over anhydrous sodium sulfate.
- **Purification:**
 - Filter to remove the drying agent.
 - Remove the toluene and excess ethylene glycol under reduced pressure using a rotary evaporator to yield the crude **Bis(2-hydroxyethyl) adipate**.
 - For higher purity, vacuum distillation can be performed.

Application in Polymer Science: Enhancing Polyvinyl Chloride (PVC)

A primary application of adipate plasticizers is in the modification of polyvinyl chloride (PVC), a widely used but inherently rigid polymer.

Protocol for the Preparation of Plasticized PVC Films

This protocol details the preparation of flexible PVC films plasticized with **Bis(2-hydroxyethyl) adipate**.

Materials and Equipment:

- PVC resin (suspension grade)
- **Bis(2-hydroxyethyl) adipate**
- Thermal stabilizer (e.g., a mixed metal stabilizer)
- High-speed mixer
- Two-roll mill
- Hydraulic press with heating and cooling capabilities
- Molding plates and shims

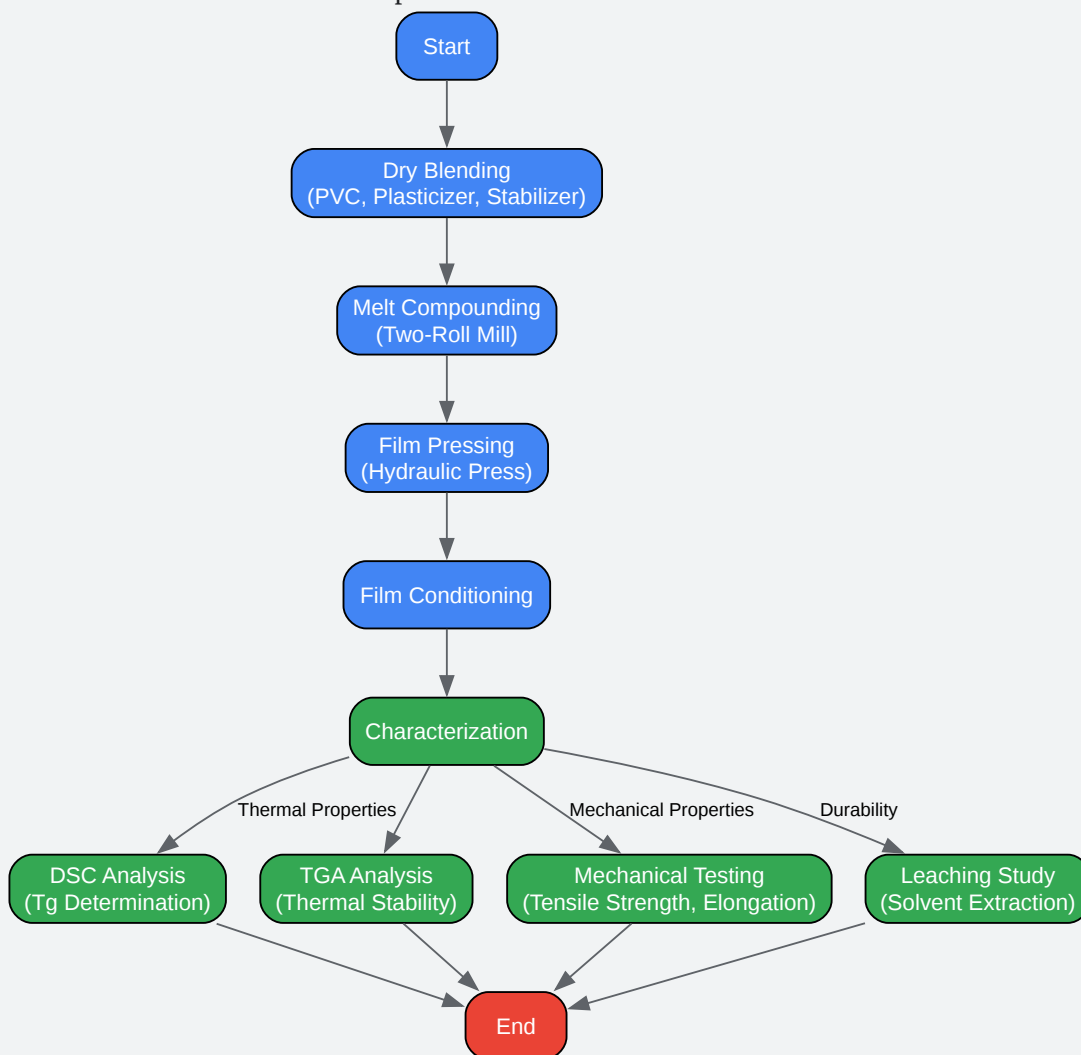
Procedure:

- **Dry Blending:** In a high-speed mixer, combine the PVC resin, the desired amount of **Bis(2-hydroxyethyl) adipate** (e.g., 30-50 parts per hundred parts of resin, phr), and the thermal stabilizer. Mix until a free-flowing, homogeneous dry blend is obtained.^[5] The temperature should be carefully controlled to prevent premature gelation.^[5]
- **Melt Compounding:** Transfer the dry blend to a two-roll mill preheated to a temperature suitable for PVC processing (typically 150-170°C). Mill the compound until a uniform, molten sheet is formed.
- **Film Pressing:**
 - Cut the milled sheet into appropriate sizes and place it between two molding plates separated by shims of the desired film thickness.
 - Transfer the assembly to a hydraulic press preheated to the molding temperature (e.g., 170-180°C).

- Apply pressure for a set time to ensure complete fusion.
- Cool the mold under pressure to solidify the film.
- Film Conditioning: Remove the film from the mold and condition it at a standard temperature and humidity (e.g., 23°C and 50% relative humidity) for at least 24 hours before characterization.

Diagram: Workflow for Preparation and Evaluation of Plasticized PVC

Workflow for Preparation and Evaluation of Plasticized PVC

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Caption: A systematic workflow for the preparation and comprehensive evaluation of plasticized PVC films.

Evaluation of Plasticizer Performance

The effectiveness of **Bis(2-hydroxyethyl) adipate** as a plasticizer can be quantified through a series of analytical techniques.

Expected Performance of Bis(2-hydroxyethyl) adipate in PVC (Illustrative)

Parameter	Unplasticized PVC	PVC with 40 phr Bis(2-hydroxyethyl) adipate (Expected)
Glass Transition Temp. (Tg)	~85°C	~20-40°C
Tensile Strength	High	Moderate
Elongation at Break	Low	High
Hardness (Shore A)	>90	~70-80

Note: These are illustrative values, and actual results will depend on the specific grade of PVC, processing conditions, and other additives.

Protocol for Thermal Analysis

Differential Scanning Calorimetry (DSC):

- Sample Preparation: Cut a small, uniform sample (5-10 mg) from the conditioned PVC film and place it in an aluminum DSC pan.
- Analysis:
 - Heat the sample at a controlled rate (e.g., 10°C/min) under a nitrogen atmosphere.
 - The glass transition temperature (Tg) is determined as the midpoint of the step change in the heat flow curve.^[6] A significant reduction in Tg compared to unplasticized PVC

indicates effective plasticization.[1]

Thermogravimetric Analysis (TGA):

- Sample Preparation: Place a small, known weight of the plasticized PVC film (10-20 mg) in a TGA crucible.
- Analysis:
 - Heat the sample at a controlled rate (e.g., 10°C/min) in a nitrogen or air atmosphere.
 - TGA measures the weight loss of the sample as a function of temperature, providing information on the thermal stability of the material.[7]

Protocol for Mechanical Testing

Tensile Testing:

- Sample Preparation: Cut dumbbell-shaped specimens from the conditioned PVC film according to a standard method (e.g., ASTM D638).
- Analysis:
 - Mount the specimen in a universal testing machine.
 - Apply a tensile load at a constant rate of extension until the specimen fails.
 - Record the stress-strain curve to determine the tensile strength, elongation at break, and Young's modulus.[8]

Protocol for Leaching Studies

Plasticizer leaching is a critical consideration, especially for applications in sensitive environments.[9][10]

- Sample Preparation: Cut a known weight and surface area of the plasticized PVC film.
- Extraction: Immerse the film in a suitable solvent (e.g., ethanol, hexane, or a food simulant) for a specified time and temperature.

- Analysis:
 - Remove the film, dry it, and weigh it to determine the mass loss.
 - Analyze the solvent extract using a suitable analytical technique (e.g., GC-MS or HPLC) to quantify the amount of leached **Bis(2-hydroxyethyl) adipate**.

Application in Drug Development: A Tool for Amorphous Solid Dispersions

In the pharmaceutical industry, **Bis(2-hydroxyethyl) adipate**'s hydrophilic nature makes it a promising plasticizer for amorphous solid dispersions (ASDs). ASDs are a key strategy for enhancing the solubility and bioavailability of poorly water-soluble drugs.[\[11\]](#) The inclusion of a plasticizer can aid in the processing of ASDs (e.g., via hot-melt extrusion) and can also influence drug release.[\[12\]](#)[\[13\]](#)

Protocol for the Preparation of an Amorphous Solid Dispersion (ASD) via Hot-Melt Extrusion

Materials and Equipment:

- Active Pharmaceutical Ingredient (API)
- Polymer carrier (e.g., copovidone, HPMC-AS)
- **Bis(2-hydroxyethyl) adipate**
- Hot-melt extruder
- Pelletizer or film casting unit

Procedure:

- Premixing: Physically mix the API, polymer carrier, and **Bis(2-hydroxyethyl) adipate** in the desired ratios.
- Extrusion:

- Feed the premixed powder into the hot-melt extruder.
- The extruder's heated barrel and rotating screws will melt, mix, and disperse the API in the polymer matrix. The plasticizer will lower the processing temperature and viscosity.
- Downstream Processing: The extrudate can be pelletized for subsequent tableting or cast into a film.
- Characterization: The resulting ASD should be characterized for its amorphous nature (e.g., by PXRD and DSC) and for drug release performance through dissolution testing.

Conclusion: A Multifaceted Plasticizer for Modern Applications

Bis(2-hydroxyethyl) adipate presents itself as a highly effective and versatile plasticizer. Its ability to significantly modify the physical properties of polymers like PVC makes it a valuable tool in the plastics industry. Furthermore, its hydrophilic character opens up intriguing possibilities in the pharmaceutical sector, particularly in the formulation of amorphous solid dispersions for enhanced drug delivery. The protocols and data presented in this guide provide a robust framework for researchers and developers to explore and harness the full potential of **Bis(2-hydroxyethyl) adipate** in their specific applications. As with any material, a thorough evaluation of its performance, stability, and safety within the context of the final product is essential.

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